

Physical and chemical properties of 4-methoxy-1H-pyrazole

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Compound of Interest

Compound Name: 4-methoxy-1H-pyrazole

Cat. No.: B1310762

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An In-depth Technical Guide to 4-methoxy-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-methoxy-1H-pyrazole is a heterocyclic organic compound belonging to the pyrazole family. The pyrazole ring is a five-membered aromatic heterocycle with two adjacent nitrogen atoms and is a prominent scaffold in medicinal chemistry. The presence of a methoxy group at the 4-position can significantly influence the electronic properties and biological activity of the pyrazole core, making it a molecule of interest for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of **4-methoxy-1H-pyrazole**, with a focus on experimental data and protocols relevant to researchers in the field.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-methoxy-1H-pyrazole** is presented below. While experimental data for some properties are limited, predicted values from reliable sources are included to provide a more complete profile of the compound.

Property	Value	Source
Molecular Formula	C ₄ H ₆ N ₂ O	
Molecular Weight	98.10 g/mol	
Physical Appearance	White to off-white or pale-yellow to yellow-brown solid	[1]
Boiling Point	95-96 °C (at 0.2 Torr)	Predicted [2]
pKa	15.51 ± 0.50	Predicted [2]
Storage Temperature	2-8°C	[2]

Note: An experimentally determined melting point for **4-methoxy-1H-pyrazole** is not readily available in the surveyed literature.

Synthesis of 4-methoxy-1H-pyrazole

A common synthetic route to **4-methoxy-1H-pyrazole** involves the debenzylation of a protected precursor, 4-(Methoxy)-1-(phenylmethyl)-1H-pyrazole. The following protocol is based on a procedure described in the patent literature.

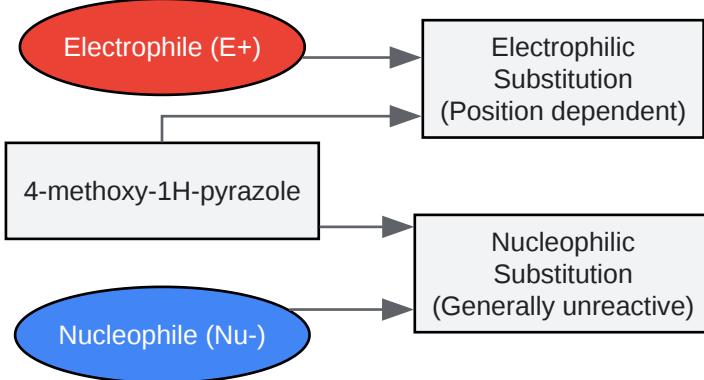
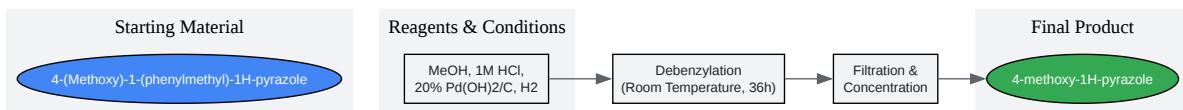
Experimental Protocol: Synthesis via Debenzylation

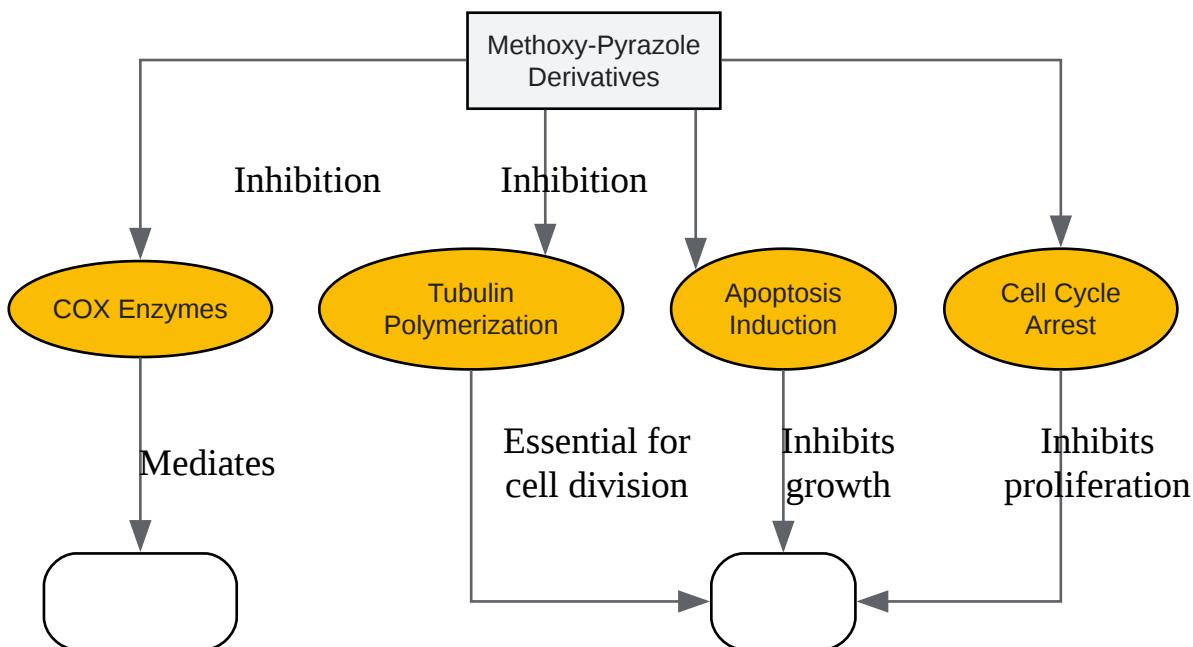
Materials:

- 4-(Methoxy)-1-(phenylmethyl)-1H-pyrazole
- Methanol (MeOH)
- 1 M Hydrochloric acid (HCl)
- 20% Palladium hydroxide on carbon (Pd(OH)₂/C)
- Nitrogen (N₂) gas
- Hydrogen (H₂) gas

Procedure:[2]

- Dissolve 4-(Methoxy)-1-(phenylmethyl)-1H-pyrazole (15 mmol) in methanol (60 mL).
- To this solution, add 1 M HCl (6.8 mL) and 20% Pd(OH)₂/C (3.8 mmol).
- Evacuate the reaction system and subsequently flush with N₂ gas.
- Evacuate the system again and then flush with H₂ gas.
- Stir the reaction mixture vigorously at room temperature for 36 hours.
- Upon completion of the reaction, filter the mixture to remove the catalyst.
- Concentrate the filtrate under vacuum to yield **4-methoxy-1H-pyrazole**. The crude product can often be used in subsequent steps without further purification.





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References

- 1. researchgate.net [researchgate.net]
- 2. 4-methoxy-1H-pyrazole CAS#: 14884-01-6 [chemicalbook.com]
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